

Using 2-Methoxy-4-(trifluoromethoxy)benzamide as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-Methoxy-4-(trifluoromethoxy)benzamide

CAS No.: 886500-76-1

Cat. No.: B1341891

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Application Note: Strategic Utilization of **2-Methoxy-4-(trifluoromethoxy)benzamide** in Medicinal Chemistry

Executive Summary

This guide details the strategic application of **2-Methoxy-4-(trifluoromethoxy)benzamide** as a pivotal intermediate in the synthesis of lipophilic, metabolically stable drug candidates. The trifluoromethoxy (-OCF₃)

) group acts as a superior bioisostere for chlorine or fluorine, enhancing membrane permeability while resisting oxidative metabolism.

This note focuses on two high-value transformations:

- The Hoffmann Rearrangement: Converting the benzamide to the corresponding aniline, a critical building block for kinase inhibitors.
- Controlled Hydrolysis: Accessing the benzoic acid derivative for reverse-amide coupling.

Chemical Profile & Significance

The -OCF

moiety is increasingly favored in drug design (e.g., Riluzole, Tembotrione derivatives) due to its unique electronic and steric properties. It is electron-withdrawing (Hammett

≈ 0.35) yet lipophilic (Hansch

≈ 1.04), often improving the pharmacokinetic (PK) profile of a drug scaffold.

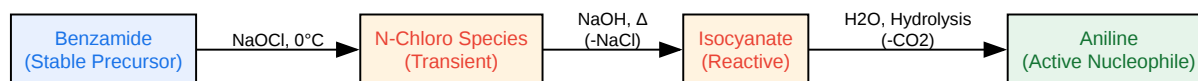
Property	Specification
Chemical Name	2-Methoxy-4-(trifluoromethoxy)benzamide
CAS Number	886500-76-1
Molecular Formula	C
	H
	F
	NO
Molecular Weight	235.16 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, MeOH, EtOAc; Sparingly soluble in water
Key Moiety	Trifluoromethoxy (-OCF): Enhances lipophilicity/metabolic stability.[1][2]

Core Protocol: The Hoffmann Rearrangement

Objective: Synthesis of 2-Methoxy-4-(trifluoromethoxy)aniline (CAS: 131395-23-8). Rationale: The aniline derivative is the actual coupling partner for many kinase inhibitors (e.g., quinazolines, pyrimidines). However, fluorinated anilines are prone to oxidation and storage degradation. Storing the benzamide and converting it on-demand ensures high-purity starting material.

Mechanism & Workflow

The reaction proceeds via the formation of an N-chlorobenzamide species, followed by deprotonation and rearrangement to an isocyanate, which is hydrolyzed to the amine.



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Figure 1: Mechanistic pathway for the conversion of benzamide to aniline.

Step-by-Step Protocol

Reagents:

- Substrate: **2-Methoxy-4-(trifluoromethoxy)benzamide** (1.0 eq)
- Oxidant: Sodium Hypochlorite (NaOCl), 10-13% solution (1.2 eq)
- Base: Sodium Hydroxide (NaOH), 2.5 M solution (2.5 eq)
- Solvent: Methanol (MeOH) / Water

Procedure:

- Dissolution: In a round-bottom flask, dissolve 10 g of benzamide in 50 mL of MeOH.
- Chlorination (Critical Step): Cool the solution to 0°C in an ice bath. Add the NaOCl solution dropwise over 20 minutes. Control: Maintain internal temperature < 5°C to prevent premature rearrangement or side reactions.
- Rearrangement: Add the NaOH solution in one portion. Remove the ice bath and heat the mixture to 60°C for 1 hour.
 - Visual Check: The solution will turn from clear/pale yellow to a deeper amber color as the isocyanate forms and hydrolyzes.

- Quench & Isolation: Cool to room temperature (RT). Dilute with water (100 mL) and extract with Dichloromethane (DCM) (3 x 50 mL).

- Purification: Wash combined organics with brine, dry over Na

SO

, and concentrate in vacuo.

Self-Validating Quality Control (QC):

- TLC Check: Eluent: Hexane/EtOAc (3:1).
 - Starting Material (Amide): R

≈ 0.3 (UV active).
 - Product (Aniline): R

≈ 0.6 (Stains red/brown with p-Anisaldehyde).
 - Validation: Reaction is complete when the R

0.3 spot is undetectable.
- HPLC Check: The aniline product will have a longer retention time than the amide on a C18 reverse-phase column (due to loss of the polar carbonyl group).

Secondary Protocol: Hydrolysis to Benzoic Acid

Objective: Synthesis of 2-Methoxy-4-(trifluoromethoxy)benzoic acid. Application: Used for "Reverse Amide" coupling where the drug scaffold requires an electrophilic carbonyl (e.g., coupling to a piperazine or amine-bearing heterocycle).

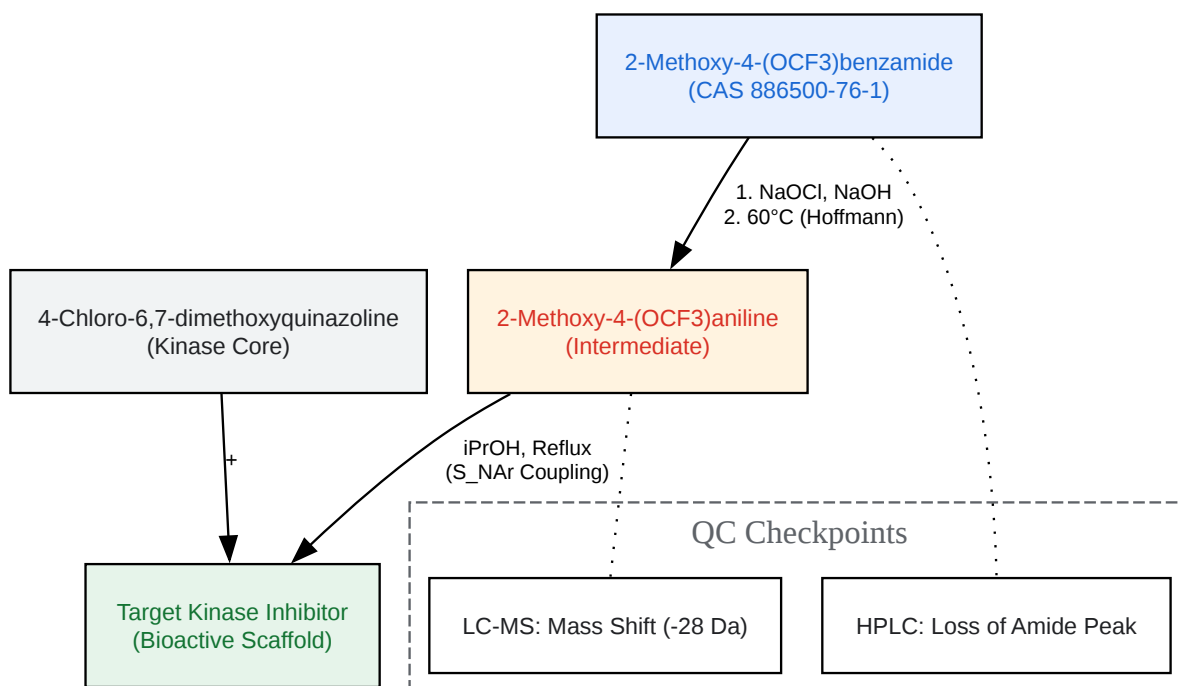
Procedure:

- Suspend benzamide (1.0 eq) in 6M HCl (10 vol).
- Reflux at 100°C for 4-6 hours.

- Validation Point: The suspension will clear as the amide hydrolyzes, then potentially precipitate the acid upon cooling.
- Cool to 0°C. Filter the white precipitate. Wash with cold water.
- Yield Expectation: >90%.

Case Study: Synthesis of a Kinase Inhibitor Scaffold

To demonstrate the utility of the aniline derived in Section 3, we illustrate its coupling to a 4-chloroquinazoline core, a common motif in EGFR/VEGFR inhibitors (e.g., Gefitinib analogs).



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Figure 2: Synthetic workflow for generating a bioactive kinase inhibitor scaffold.

Coupling Protocol:

- Dissolve 2-Methoxy-4-(trifluoromethoxy)aniline (1.0 eq) and 4-Chloro-6,7-dimethoxyquinazoline (1.0 eq) in Isopropanol (IPA).

- Reflux for 3 hours. The product often precipitates as the hydrochloride salt.
- Filter and wash with cold IPA.

Safety & Handling

- Fluorine Safety: While the -OCF

group is chemically stable, thermal decomposition ($>250^{\circ}\text{C}$) can release hydrogen fluoride (HF) and carbonyl fluoride (COF

). Perform all high-temperature reactions in a fume hood.

- Hypochlorite Hazard: In the Hoffmann rearrangement, never mix NaOCl with acid; this releases toxic chlorine gas. Ensure the reaction mixture remains alkaline during the rearrangement step.
- Storage: Store the benzamide in a cool, dry place. It is non-hygroscopic, unlike its corresponding aniline, making it the preferred form for long-term inventory.

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